

GSK2945 degradation and storage conditions

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Compound of Interest

Compound Name: GSK2945

Cat. No.: B1443831

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Technical Support Center: GSK2945

Welcome to the technical support center for **GSK2945**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling, storage, and experimental use of **GSK2945**.

Frequently Asked Questions (FAQs)

Q1: What is **GSK2945** and what is its mechanism of action?

GSK2945 is a small molecule antagonist of the nuclear receptor REV-ERB α . REV-ERB α is a key component of the core circadian clock machinery and acts as a transcriptional repressor of several genes, including BMAL1. By inhibiting REV-ERB α , **GSK2945** can modulate the expression of circadian-controlled genes and influence metabolic and inflammatory pathways.

Q2: What are the recommended storage conditions for **GSK2945**?

For optimal stability, **GSK2945** should be stored under specific conditions. The following table summarizes the recommended storage for both the solid compound and solutions.

Form	Storage Temperature	Duration	Special Conditions
Solid (Powder)	4°C	Long-term	Store under a nitrogen atmosphere.
Solution in DMSO	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Store under a nitrogen atmosphere.
-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Store under a nitrogen atmosphere.	

Q3: My **GSK2945** solution in DMSO appears to have precipitated. What should I do?

Precipitation of small molecules in DMSO can occur, especially after freeze-thaw cycles or if the DMSO has absorbed moisture. Here are some troubleshooting steps:

- Gentle Warming: Warm the solution to 37°C for a short period to see if the precipitate redissolves.
- Sonication: Use a sonicator bath to aid in redissolving the compound.
- Fresh Solvent: Ensure you are using anhydrous (dry) DMSO, as it is hygroscopic and absorbed water can reduce solubility.
- Verify Concentration: Ensure the concentration of your solution does not exceed the solubility limit of **GSK2945** in DMSO.

Q4: I am observing inconsistent results in my cell-based assays with **GSK2945**. What could be the cause?

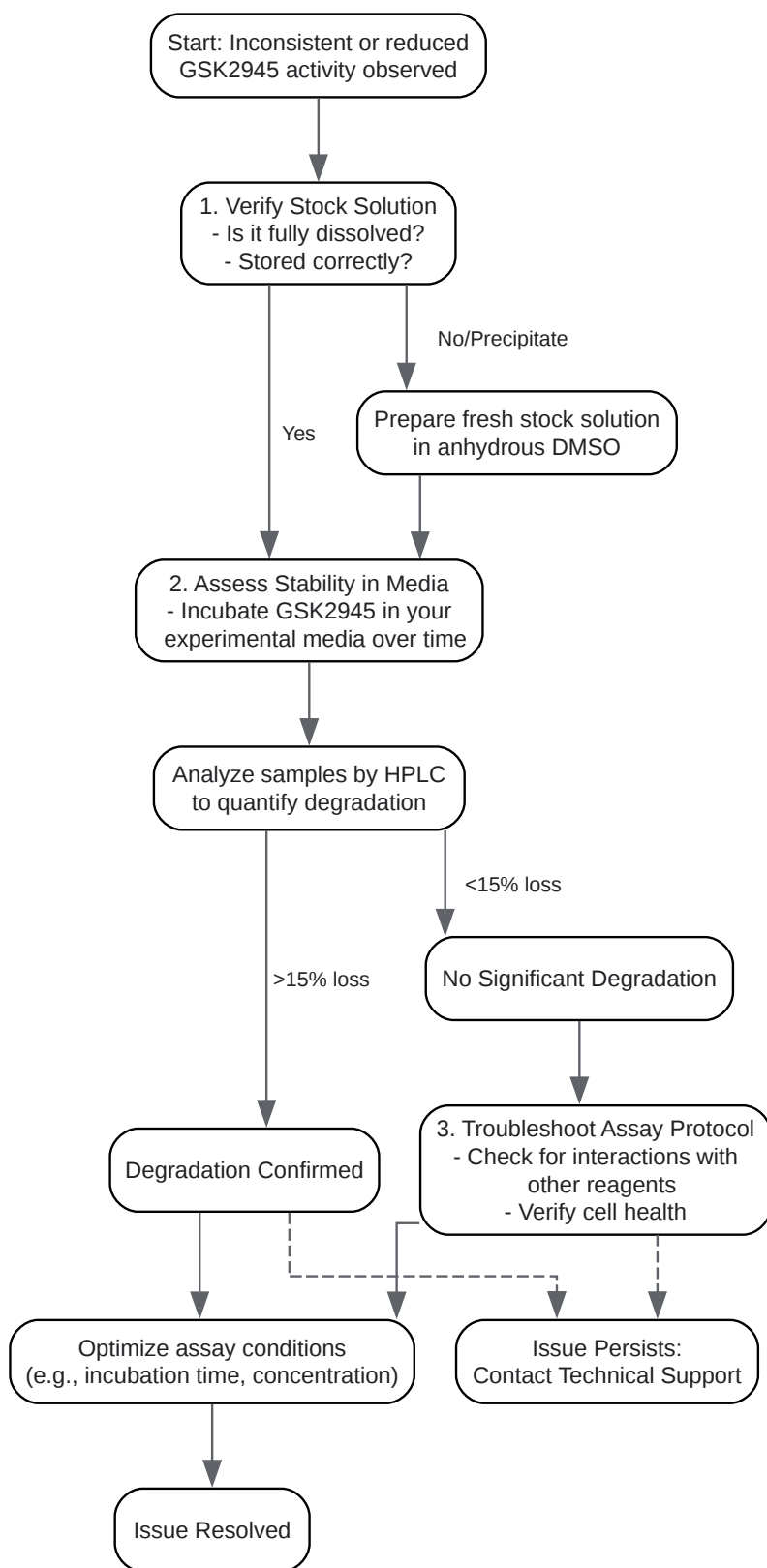
Inconsistent results can stem from several factors related to compound stability and handling:

- Degradation in Media: **GSK2945** may be unstable in aqueous cell culture media at 37°C. It is recommended to perform a stability test in your specific medium.
- Variability in Stock Solution: Ensure your DMSO stock solution is fully dissolved and homogenous before preparing working solutions.
- Adsorption to Plastics: Small molecules can sometimes adsorb to plasticware. Consider using low-adhesion plastics or pre-coating plates.
- Light Exposure: Protect solutions from prolonged exposure to light, as this can cause photodegradation of some compounds.

Troubleshooting Guides

Issue: Rapid Loss of Compound Activity in Aqueous Solution

This guide will help you troubleshoot and identify the cause of decreased **GSK2945** activity in your experiments.



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Troubleshooting workflow for decreased **GSK2945** activity.

Experimental Protocols

Protocol: Assessment of GSK2945 Stability in Experimental Media

This protocol outlines a method to determine the stability of **GSK2945** in your specific cell culture medium using High-Performance Liquid Chromatography (HPLC).

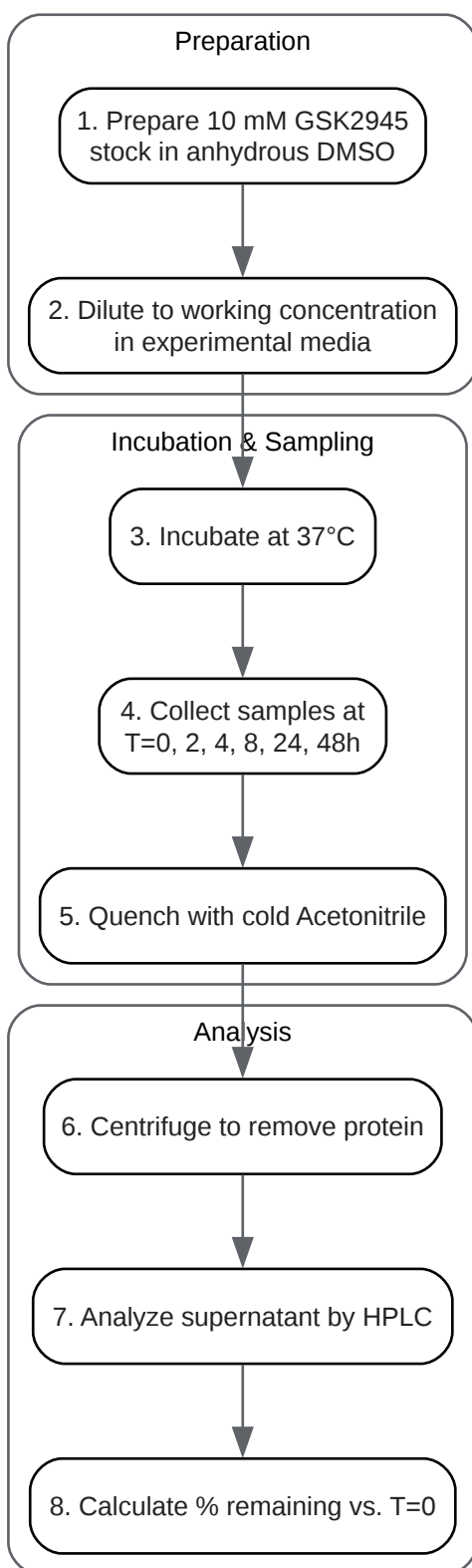
Materials:

- **GSK2945**
- Anhydrous DMSO
- Your experimental cell culture medium (with and without serum, if applicable)
- HPLC system with a suitable C18 column
- Acetonitrile (ACN) and water (HPLC grade)
- Formic acid (optional, for mobile phase modification)
- 96-well plates or microcentrifuge tubes

Procedure:

- **Prepare Stock Solution:** Prepare a 10 mM stock solution of **GSK2945** in anhydrous DMSO.
- **Prepare Working Solutions:** Dilute the stock solution in your experimental medium to the final working concentration (e.g., 10 μ M). Prepare separate solutions for media with and without serum if both conditions are used in your experiments.
- **Time-Course Incubation:**
 - Aliquot the working solutions into multiple wells of a 96-well plate or separate tubes for each time point.
 - Incubate at 37°C in a CO₂ incubator.

- Define your time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- Sample Collection:
 - At each time point, collect an aliquot of the incubated solution.
 - For the T=0 sample, collect immediately after preparation.
 - To stop potential degradation, immediately mix the collected aliquot with an equal volume of cold acetonitrile to precipitate proteins.
- Sample Processing:
 - Centrifuge the samples at high speed (e.g., 10,000 x g) for 10 minutes to pellet precipitated proteins.
 - Transfer the supernatant to HPLC vials for analysis.
- HPLC Analysis:
 - Develop a stability-indicating HPLC method capable of separating **GSK2945** from potential degradation products.^{[1][2][3][4]} A gradient elution with a C18 column using a mobile phase of acetonitrile and water (with 0.1% formic acid) is a common starting point.
 - Inject the samples and monitor the peak area of **GSK2945** at an appropriate UV wavelength.
- Data Analysis:
 - Calculate the percentage of **GSK2945** remaining at each time point relative to the T=0 sample.
 - Plot the percentage remaining versus time to determine the stability profile.



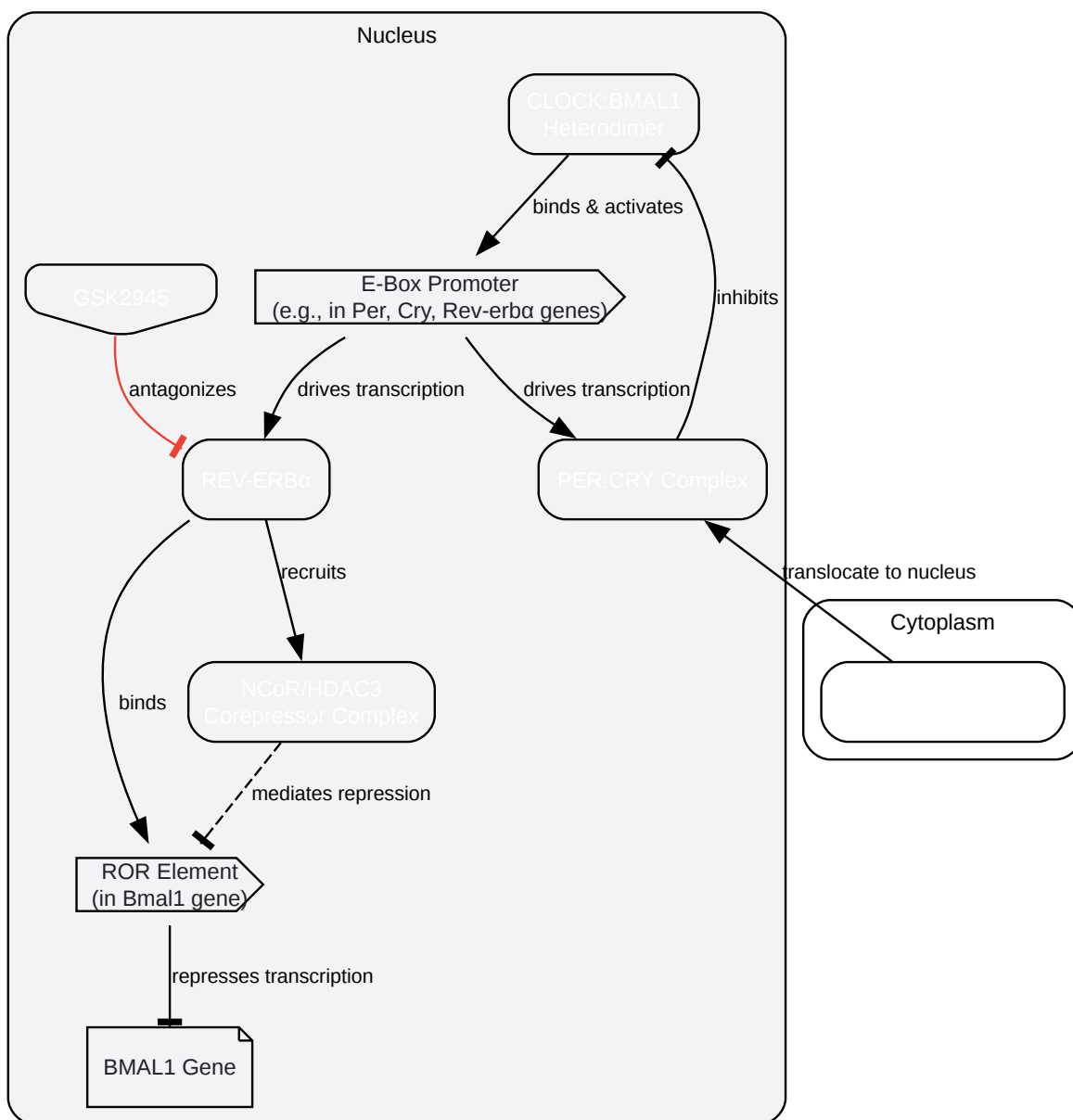
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Workflow for assessing **GSK2945** stability in media.

Signaling Pathway

REV-ERB α Signaling Pathway

GSK2945 is an antagonist of REV-ERB α , a key transcriptional repressor in the circadian clock. The diagram below illustrates the core feedback loop of the circadian rhythm involving REV-ERB α and its downstream effects.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)



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REV-ERB α 's role in the circadian clock feedback loop.

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